

Diosgenin Acetate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diosgenin acetate*

Cat. No.: *B086577*

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This technical guide provides an in-depth overview of **diosgenin acetate**, a pivotal steroidal sapogenin derivative, for researchers, scientists, and professionals in drug development. This document details its chemical structure, physicochemical properties, biological activities, and underlying mechanisms of action, alongside relevant experimental protocols.

Chemical Structure and Properties

Diosgenin acetate is the acetylated form of diosgenin, a naturally occurring steroid sapogenin found abundantly in plants of the Dioscorea (wild yam) species. The addition of the acetate group at the C-3 position modifies its polarity and can influence its biological activity and pharmacokinetic profile.

Table 1: Chemical Identifiers of **Diosgenin Acetate**

Identifier	Value
IUPAC Name	[(1S,2S,4S,5'R,6R,7S,8R,9S,12S,13R,16S)-5',7,9,13-tetramethylspiro[5-oxapentacyclo[10.8.0.0 ² , ⁹ .0 ⁴ , ⁸ .0 ¹³ , ¹⁸]icos-18-ene-6,2'-oxane]-16-yl] acetate[1]
CAS Number	1061-54-7[1]
Molecular Formula	C ₂₉ H ₄₄ O ₄ [1][2]
SMILES	<chem>C[C@@H]1CC[C@@]2(--INVALID-LINK--C[C@@H]4[C@@]3(CC[C@H]5[C@H]4CC=C6[C@@]5(CC--INVALID-LINK--OC(=O)C)C)C">C@HC)OC1</chem> [1][2]
InChI Key	CZCROZIJKBXZDP-IKEOEMBBSA-N[1][2]

Table 2: Physicochemical Properties of **Diosgenin Acetate**

Property	Value	Source
Molecular Weight	456.66 g/mol	[2]
Melting Point	196-198 °C	LookChem
Boiling Point	535.8 °C at 760 mmHg	MOLBASE
Density	1.12 g/cm ³	MOLBASE
LogP	6.28	LookChem
Solubility	Soluble in organic solvents like chloroform and dimethylformamide.	Inferred from Diosgenin solubility

Biological Activities and Mechanisms of Action

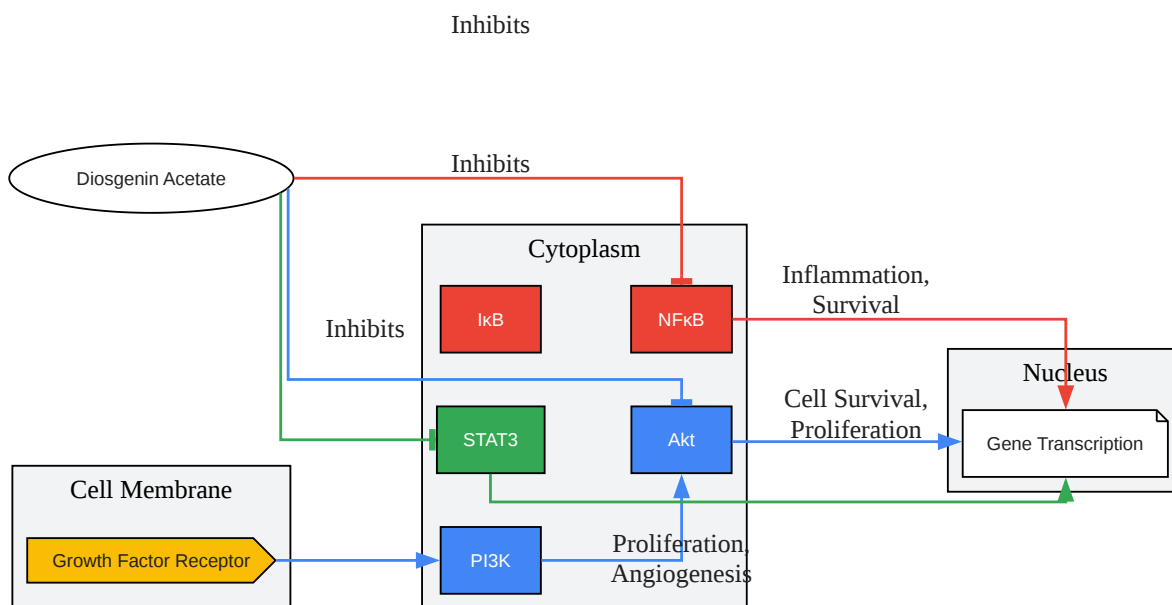
Diosgenin and its acetate derivative exhibit a wide range of pharmacological activities, making them promising candidates for drug development. Key activities include anti-cancer, anti-

inflammatory, and antioxidant effects. These biological responses are mediated through the modulation of various cellular signaling pathways.

Anti-Cancer Activity

Diosgenin acetate has demonstrated potent anti-cancer properties by inhibiting cell proliferation, inducing apoptosis (programmed cell death), and preventing metastasis in various cancer cell lines.^[1] The underlying mechanisms involve the modulation of key signaling pathways that are often dysregulated in cancer.

- **PI3K/Akt Pathway:** Diosgenin and its derivatives have been shown to inhibit the Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway.^[1] This pathway is crucial for cell survival and proliferation, and its inhibition by **diosgenin acetate** can lead to cell cycle arrest and apoptosis.^[1]
- **NF-κB Pathway:** The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of inflammatory responses and cell survival. Diosgenin has been found to suppress the activation of NF-κB, leading to a reduction in the expression of pro-inflammatory and anti-apoptotic genes.
- **STAT3 Pathway:** Signal Transducer and Activator of Transcription 3 (STAT3) is another key protein involved in cancer cell proliferation and survival. Diosgenin has been reported to inhibit the STAT3 signaling pathway, contributing to its anti-tumor effects.

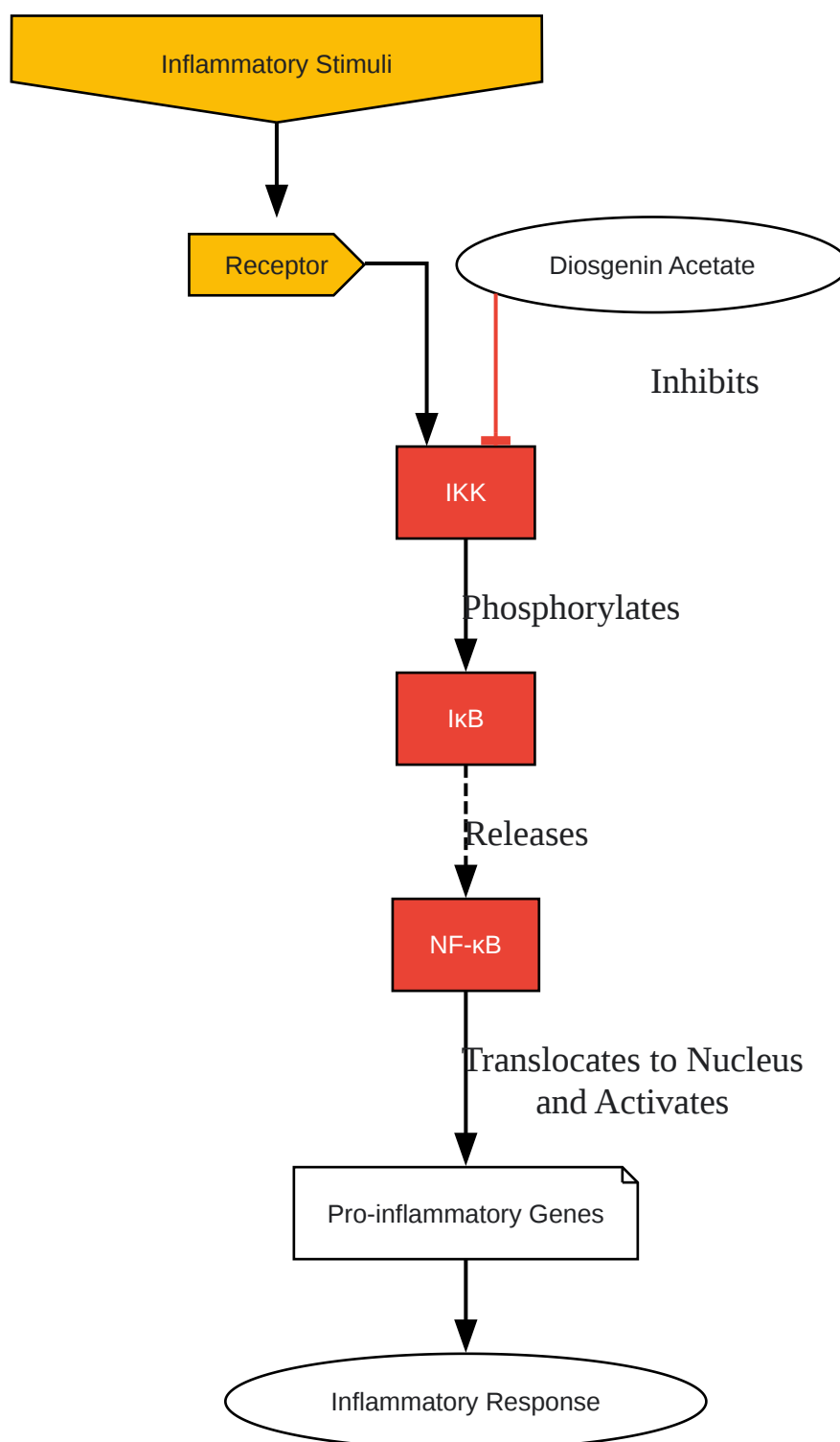


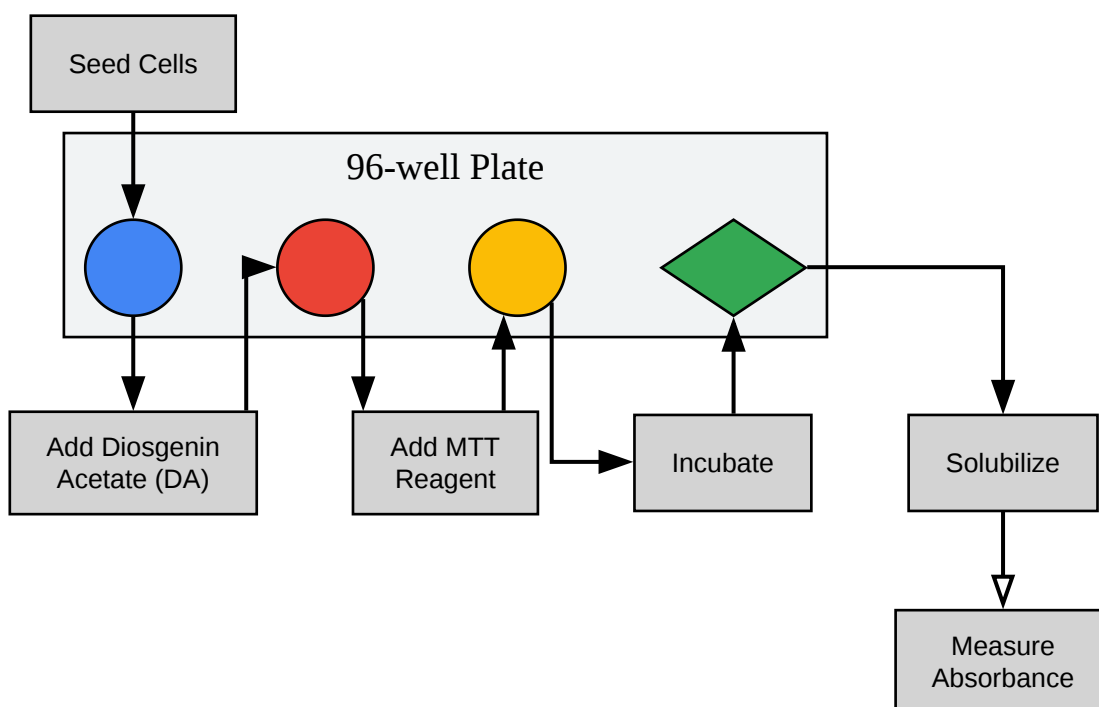
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Figure 1: **Diosgenin Acetate's** Inhibition of Key Cancer Signaling Pathways.

Anti-inflammatory Activity

Diosgenin acetate exhibits significant anti-inflammatory properties by inhibiting the production of pro-inflammatory mediators. This is primarily achieved through the suppression of the NF-κB signaling pathway, which controls the transcription of various inflammatory cytokines and enzymes like COX-2.





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References

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- To cite this document: BenchChem. [Diosgenin Acetate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b086577#diosgenin-acetate-chemical-structure-and-properties\]](https://www.benchchem.com/product/b086577#diosgenin-acetate-chemical-structure-and-properties)

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